

# Preparing Stock Solutions of SNAP-398299 in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: SNAP 398299

Cat. No.: B610897

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## Abstract

This document provides a detailed protocol for the preparation of stock solutions of SNAP-398299, a potent and selective galanin receptor 3 (GAL<sub>3</sub>) antagonist, using dimethyl sulfoxide (DMSO) as the solvent. SNAP-398299 is a valuable tool in neuroscience research, particularly in studies related to mood disorders such as anxiety and depression.<sup>[1]</sup> Proper preparation and storage of stock solutions are critical for ensuring experimental reproducibility and accuracy. This guide is intended for researchers, scientists, and drug development professionals.

## Introduction

SNAP-398299 is a non-peptide antagonist of the galanin receptor 3 (GAL<sub>3</sub>), exhibiting high selectivity over other galanin receptor subtypes (GAL<sub>1</sub> and GAL<sub>2</sub>) as well as other receptors like adrenergic  $\alpha_{1a}$  and dopamine D<sub>5</sub>. Its antagonistic action on GAL<sub>3</sub> receptors has been shown to produce anxiolytic and antidepressant-like effects in preclinical models, highlighting its potential as a therapeutic agent for mood disorders. Given its utility in in-vitro and in-vivo studies, the ability to prepare stable and accurately concentrated stock solutions is paramount. DMSO is a common solvent for SNAP-398299 due to the compound's solubility in it.<sup>[1][2]</sup>

## SNAP-398299 Properties

A summary of the key chemical and physical properties of SNAP-398299 is presented in Table 1. This information is essential for accurate stock solution preparation.

Table 1: Chemical and Physical Properties of SNAP-398299

Property	Value	Reference
Molecular Weight	479.49 g/mol	
Chemical Formula	C <sub>27</sub> H <sub>24</sub> F <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	[1][2]
CAS Number	903878-06-8	[1]
Appearance	Solid powder	[1][2]
Purity	≥97%	
Solubility in DMSO	Up to 100 mM	

## Experimental Protocol: Preparation of a 10 mM SNAP-398299 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of SNAP-398299 in DMSO. The concentration can be adjusted as needed by modifying the mass of SNAP-398299 or the volume of DMSO.

### Materials and Equipment

- SNAP-398299 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

## Procedure

- **Preparation:** Don appropriate PPE. Ensure the work area is clean and dry. Allow the SNAP-398299 vial to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube or amber glass vial on an analytical balance. Carefully weigh the desired amount of SNAP-398299 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.795 mg of SNAP-398299.
- **Solubilization:** Add the appropriate volume of DMSO to the vial containing the SNAP-398299 powder. To continue the example, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex for 1-2 minutes until the SNAP-398299 is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).<sup>[1][2]</sup>

## Stock Solution Calculation Guide

The following table provides quick calculations for preparing common stock solution concentrations.

Table 2: DMSO Volumes for Preparing SNAP-398299 Stock Solutions

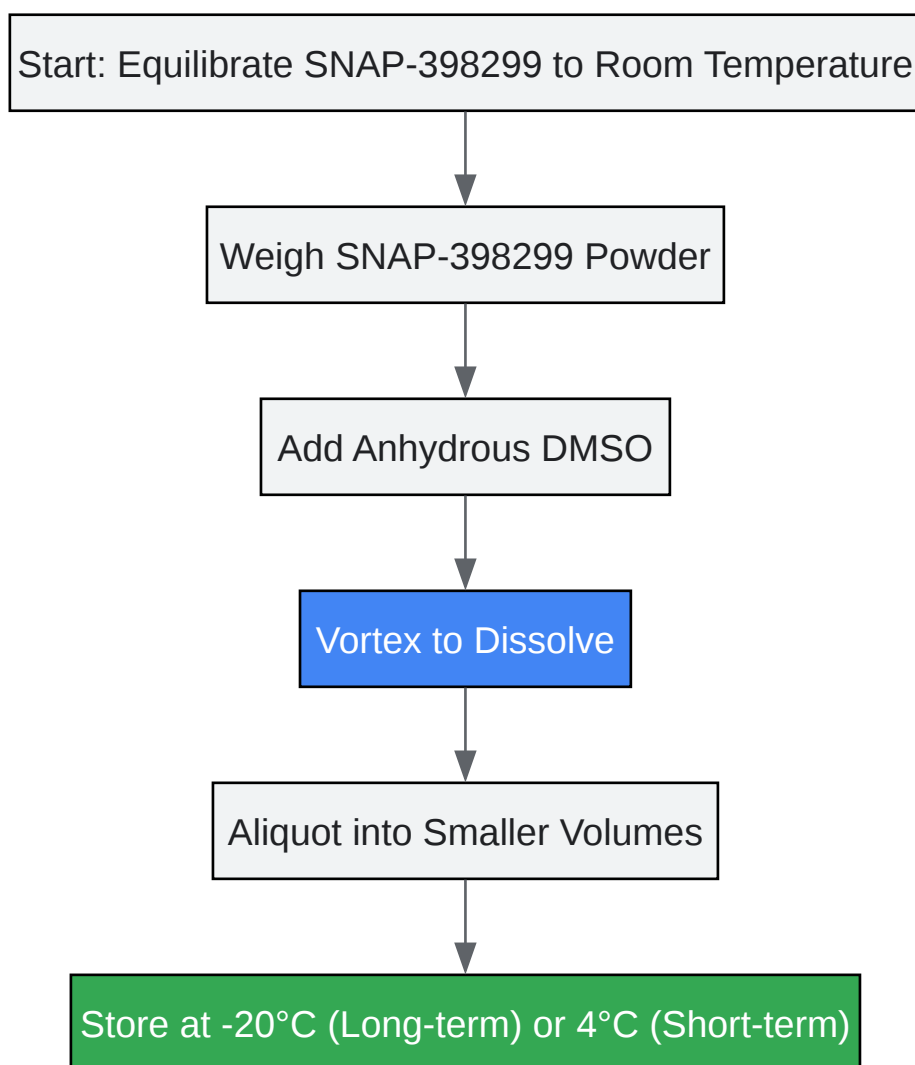
Desired Concentration	Mass of SNAP-398299	Volume of DMSO
1 mM	1 mg	2.09 mL
5 mM	1 mg	0.42 mL
10 mM	1 mg	0.21 mL
50 mM	5 mg	0.21 mL

Calculations are based on a molecular weight of 479.5 g/mol .

## Diagrams

### Experimental Workflow

The following diagram illustrates the workflow for preparing a SNAP-398299 stock solution in DMSO.

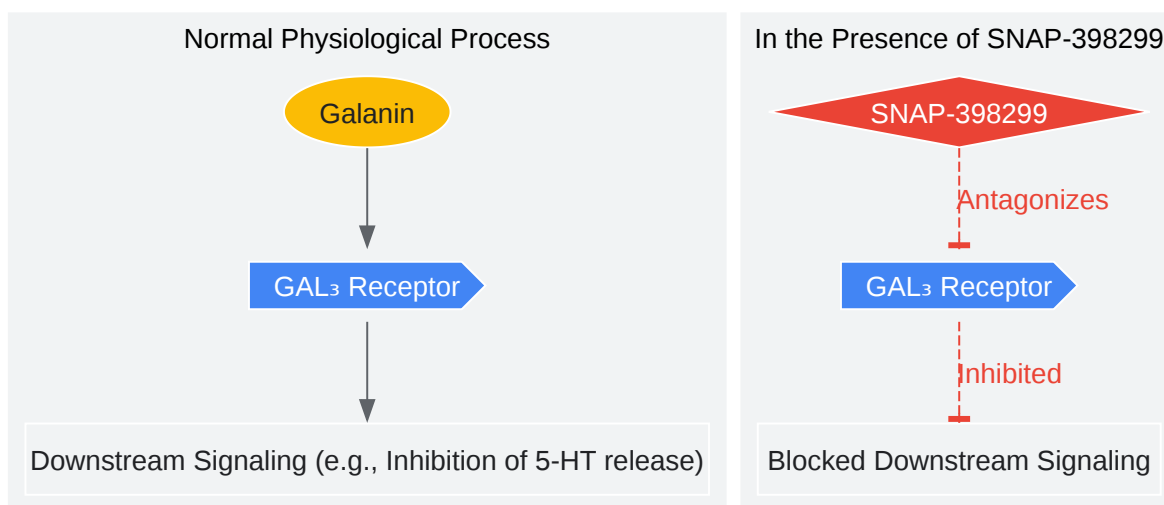


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Caption: Workflow for preparing SNAP-398299 stock solution.

### Signaling Pathway

The diagram below depicts the simplified mechanism of action of SNAP-398299 as a GAL<sub>3</sub> receptor antagonist.



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Caption: SNAP-398299 antagonizes the GAL<sub>3</sub> receptor.

## Conclusion

This application note provides a comprehensive guide for the preparation of SNAP-398299 stock solutions in DMSO. Adherence to this protocol will help ensure the integrity and consistency of experimental results. It is always recommended to consult the manufacturer's specific instructions for the lot of SNAP-398299 being used.

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## References

- 1. SNAP 398299 - Ace Therapeutics [[acetherapeutics.com](http://acetherapeutics.com)]
- 2. medkoo.com [[medkoo.com](http://medkoo.com)]

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